

A Comprehensive Technical Guide to the Spectral Analysis of N-Formylcarbazole

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Compound of Interest

Compound Name: *N-Formylcarbazole*

CAS No.: 39027-95-7

Cat. No.: B1201435

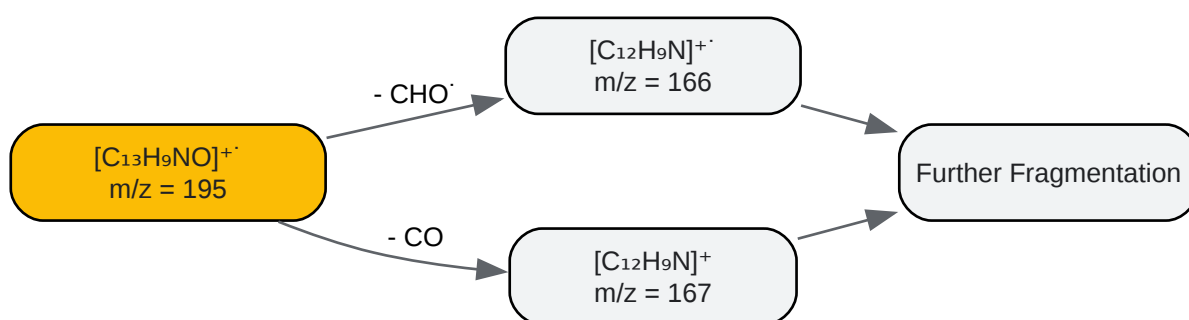
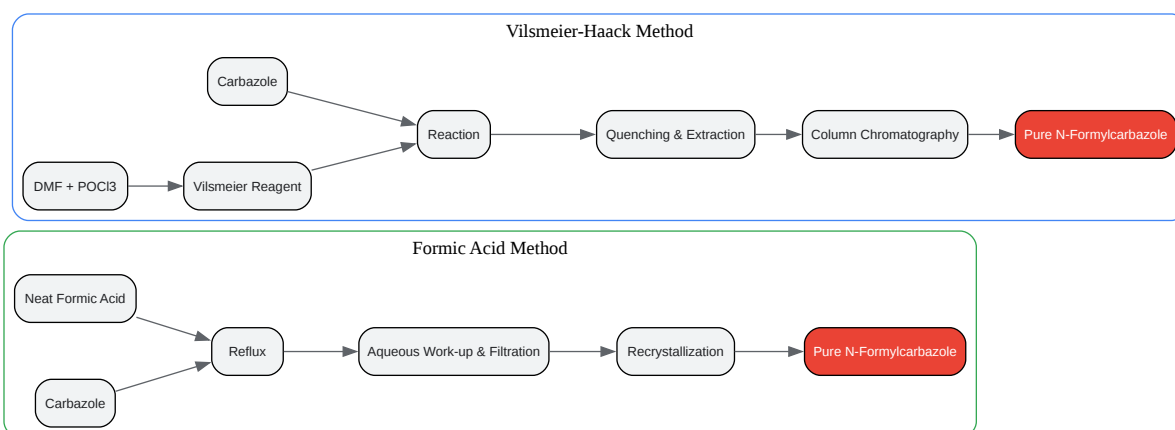
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This in-depth technical guide provides a comprehensive analysis of the spectral data of **N-formylcarbazole** (also known as 9-formylcarbazole or carbazole-9-carbaldehyde), a key heterocyclic compound with significant applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. The causality behind experimental choices and data interpretation is emphasized to ensure a thorough understanding of the molecule's structural features.

Introduction: The Significance of N-Formylcarbazole

Carbazole and its derivatives are a critical class of nitrogen-containing heterocyclic compounds, widely recognized for their diverse biological activities, including antimicrobial, antitumor, and neuroprotective properties. The introduction of a formyl group at the 9-position (the nitrogen atom) of the carbazole nucleus yields **N-formylcarbazole**, a versatile intermediate for the synthesis of more complex carbazole-based structures. Understanding the precise spectral signature of this molecule is paramount for reaction monitoring, quality control, and the rational design of novel therapeutics and organic materials.

The structure of **N-formylcarbazole**, with its tricyclic aromatic system and the electron-withdrawing formyl group, gives rise to a unique set of spectral data. This guide will dissect these features in detail.



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